

RUSKI-201 dihydrochloride degradation prevention

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Ruski-201

Cat. No.: S542076

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Chemical Profile: RUSKI-201 Dihydrochloride

The table below summarizes the key information for this compound gathered from chemical vendors:

Property	Details
Catalog Names	RUSKI-201 dihydrochloride; RUSKI-201; RUSKI 201 [1] [2] [3]
Field of Application	Potent and specific Hedgehog acyltransferase (HHAT) inhibitor; used as a chemical probe to study HHAT function [1] [2] [3].
Reported Purity	>98% (HPLC) [4]
Molecular Formula	$C_{20}H_{29}Cl_2N_3OS$ [2] [3]
Molecular Weight	430.43 g/mol [1] [2] [3]
CAS Numbers	2320262-09-5 (commonly cited) [2] [3]; 1458031-48-5 (Parent CAS) [1]

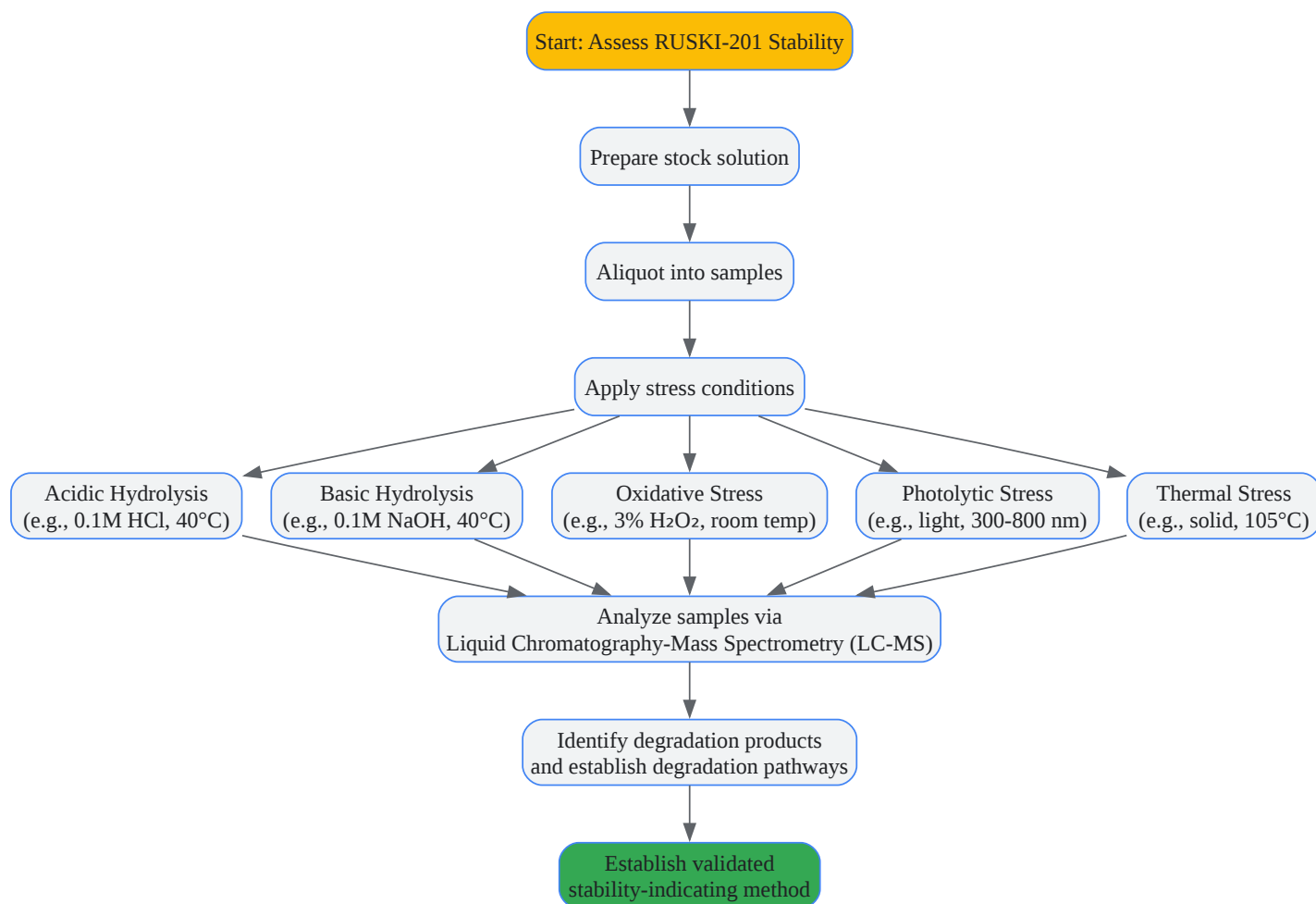
Storage & Handling Recommendations

The following storage guidelines are consistently recommended by multiple suppliers to maintain the compound's integrity. Note that these are general vendor guidelines, not specific stability study results.

- **Solid Powder:** Store at **-20°C**. One vendor specifies this is for a 3-year period [3], while others note storage for 12 months [1] [4].
- **Stock Solution in DMSO:**
 - Short-term: **4°C** for 2 weeks [2] or 6 months [4] (reports vary).
 - Long-term: **-80°C** for 6 months to 1 year [2] [3] [4].

Suggested Experimental Approach for Stability Assessment

Since specific degradation data for **RUSKI-201** dihydrochloride is unavailable, you can proactively determine its stability profile in your specific experimental conditions. The workflow below outlines a general approach, adapted from a published degradation study on another drug [5]:



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Key Analysis Techniques:

- **Liquid Chromatography-High-Resolution Mass Spectrometry (LC-HRMS):** This is the core technique for separating degradation products from the parent compound and identifying their

structures [5]. You would compare the fragmentation patterns (MS2, MS3) of any degradation products to that of the intact **RUSKI-201**.

- **In-silico Toxicological Assessment:** Software like Toxtree can provide a preliminary assessment of the mutagenic potential of any identified degradation products, which is crucial for evaluating their safety risk [5].

Frequently Asked Questions

Q1: What is the most critical parameter for storing **RUSKI-201 dihydrochloride?** A: Temperature control is likely the most critical factor. The consistent recommendation to store the powder at -20°C suggests the compound is susceptible to thermal degradation. Protecting the solid and stock solutions from light is also a standard, prudent practice.

Q2: Are there any known degradation products of **RUSKI-201?** A: The available scientific and vendor literature does not list any specific degradation products for **RUSKI-201** dihydrochloride. This information gap underscores the value of conducting your own forced degradation studies as outlined above.

Q3: How can I confirm the purity of my compound during an experiment? A: The most reliable method is to use a stability-indicating analytical method, such as HPLC or LC-MS. These techniques can separate and quantify the intact **RUSKI-201** from any potential degradation impurities that may form [5] [6].

Key Recommendations for Researchers

- **Adhere to Storage Guidelines:** Strictly follow the recommended storage conditions of -20°C for powder and -80°C for DMSO stock solutions.
- **Conduct Proactive Testing:** Perform forced degradation studies to understand how the compound behaves under various stress conditions relevant to your lab environment.
- **Establish In-house Controls:** Develop and validate an LC-MS method to monitor the compound's purity over time in your specific experimental setups.

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References

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3. - RUSKI | | TargetMol 201 dihydrochloride [targetmol.com]
4. - RUSKI | HHAT inhibitor | ProbeChem Biochemicals 201 [probechem.com]
5. Identification of Degradation Products of the New ... [mdpi.com]
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To cite this document: Smolecule. [RUSKI-201 dihydrochloride degradation prevention]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b542076#ruski-201-dihydrochloride-degradation-prevention>]

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